

3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde safety data sheet (SDS) information

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Compound of Interest

Compound Name: 3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde

Cat. No.: B1300801

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Technical Safety Profile: 3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data for **3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde** (CAS No. 328062-72-2). The information herein is compiled from publicly accessible safety data sheets and chemical databases to assist researchers and professionals in handling this compound safely. Due to the limited availability of a complete public Safety Data Sheet (SDS), this guide also references data from structurally similar compounds to provide a broader understanding of potential hazards. All data not directly pertaining to **3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde** is clearly marked.

Chemical Identification and Physical Properties

This section summarizes the basic chemical and physical properties of **3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde**.

Property	Value	Source
CAS Number	328062-72-2	[1][2]
Molecular Formula	C ₁₄ H ₁₀ Cl ₂ O ₂	[1]
Molecular Weight	281.14 g/mol	[1][2]
Density	1.34 g/cm ³	[3]
Boiling Point	412.9°C at 760 mmHg	[3]
Flash Point	169.6°C	[3]
Refractive Index	1.623	[3]
Predicted XlogP	4.1	[4]
Monoisotopic Mass	280.0058 Da	[4]

Hazard Identification and Classification

Based on available data, **3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde** is classified as an irritant. [1] The GHS hazard statements provided by suppliers are detailed below.

Hazard Statement	Classification	Source
H317	May cause an allergic skin reaction	[1]
H319	Causes serious eye irritation	[1]

Note on Structurally Similar Compounds: For context, the isomeric compound 4-[(2,6-Dichlorobenzyl)oxy]benzaldehyde (CAS No. 166049-76-9) is reported with a broader range of GHS classifications, including acute oral toxicity, skin irritation, serious eye damage, respiratory irritation, and aquatic toxicity.[5] While not directly applicable, this suggests that **3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde** could possess additional hazards that have not been fully characterized or disclosed in the available documentation.

Precautionary Measures and First Aid

The following precautionary statements and first aid measures are based on the known hazards of the compound.

Precautionary Statement	Description	Source
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[1]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]

First Aid Procedures:

- Eye Contact: Immediately flush with plenty of water, also under the eyelids, for at least 15 minutes. If eye irritation persists, get medical advice/attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. If skin irritation or rash occurs, seek medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.
- Ingestion: Clean mouth with water and drink afterwards plenty of water. Do NOT induce vomiting. Call a physician or poison control center immediately.

Handling, Storage, and Personal Protective Equipment (PPE)

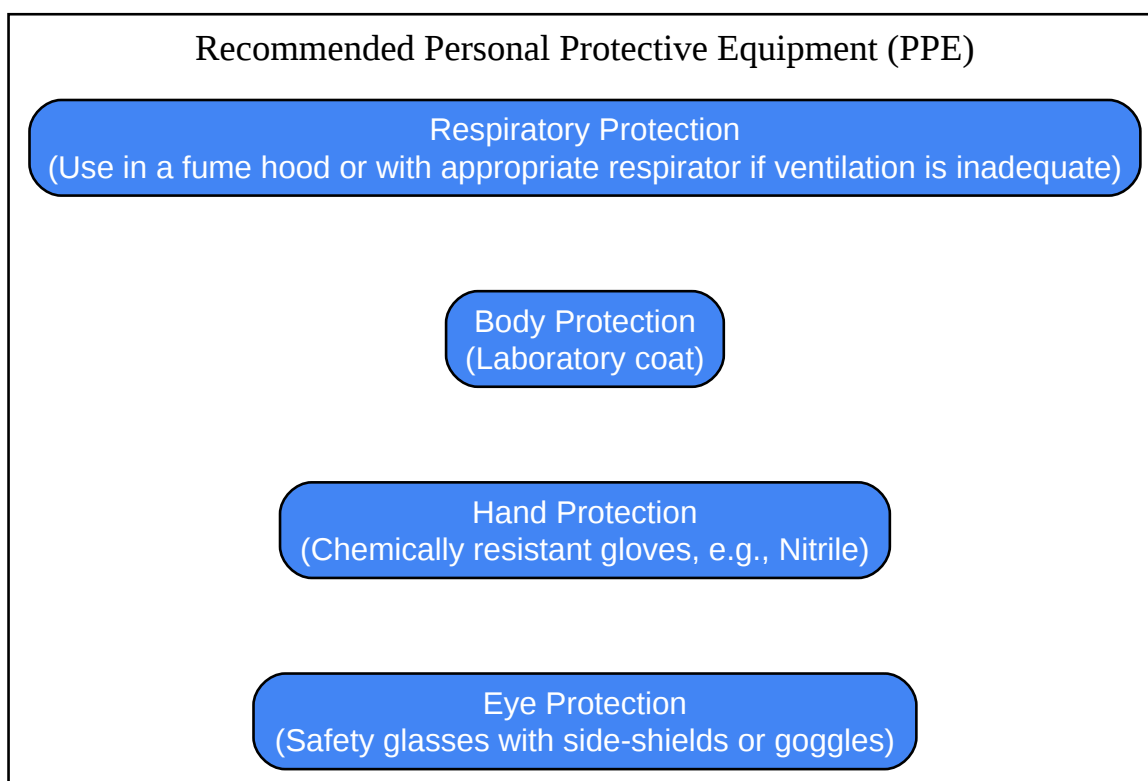
Due to the lack of a comprehensive SDS, general safe laboratory practices for handling irritant and potentially sensitizing chemicals should be strictly followed.

Handling and Storage:

- **Handling:** Avoid contact with skin, eyes, and clothing. Use only in a well-ventilated area, preferably in a chemical fume hood. Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands thoroughly after handling.
- **Storage:** Keep container tightly closed in a dry, cool, and well-ventilated place.

Personal Protective Equipment (PPE):

The following diagram outlines the recommended personal protective equipment when handling **3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde**.

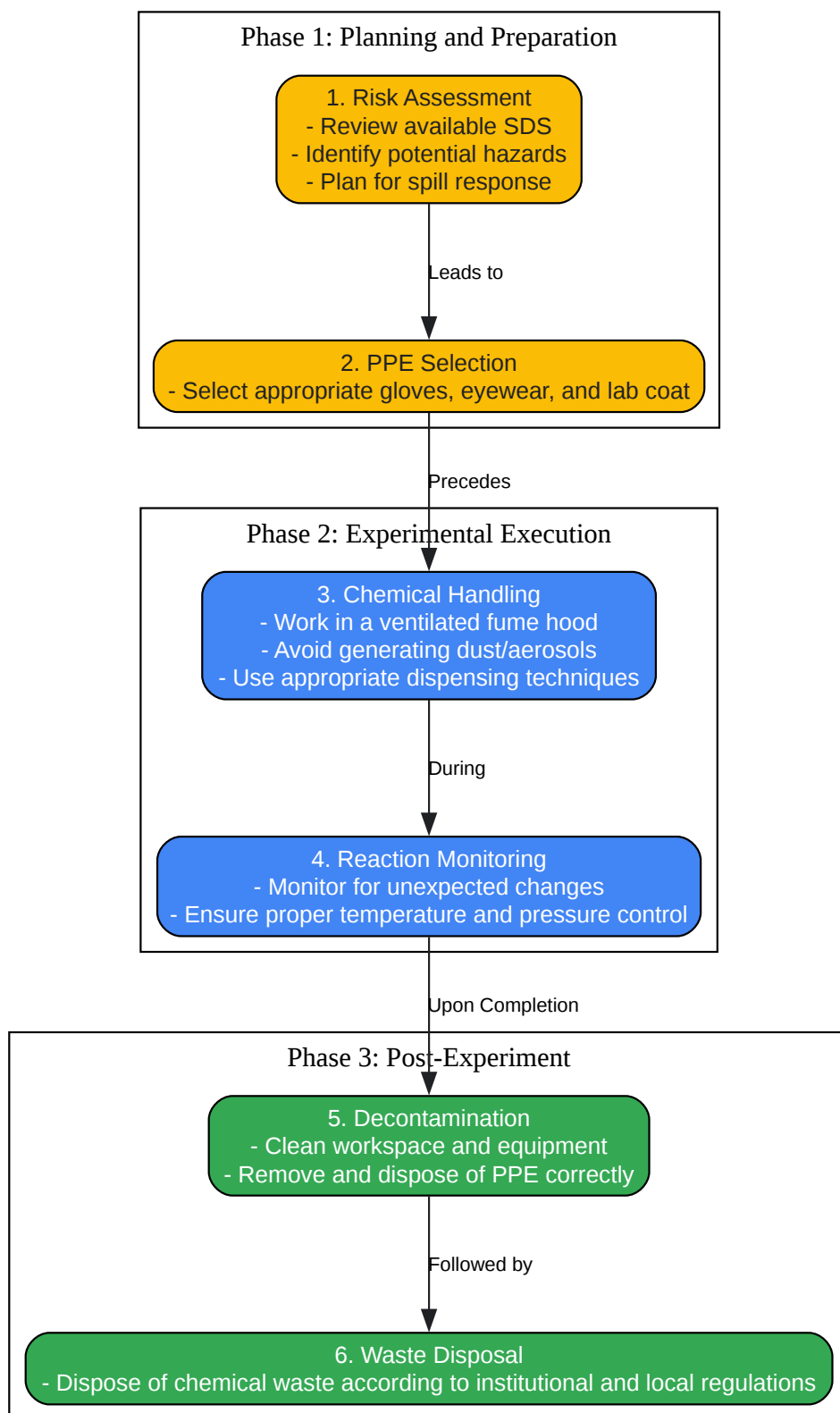


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Recommended Personal Protective Equipment (PPE) Workflow.

Experimental Safety Workflow

The following diagram illustrates a general workflow for conducting experiments with **3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde**, emphasizing safety and risk mitigation at each step.



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A general workflow for safe experimentation.

Data Gaps and Recommendations

A comprehensive and publicly available Safety Data Sheet for **3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde** is not readily accessible. The following critical data points are missing:

- Quantitative Toxicological Data: LD50 (oral, dermal, inhalation) and LC50 values are not available.
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: No information is available on these endpoints.
- Specific Target Organ Toxicity (STOT): Beyond respiratory irritation suggested by related compounds, no specific target organs have been identified.
- Ecological Information: Data on aquatic toxicity, persistence, and bioaccumulation are absent.
- Fire Fighting Measures: Specific guidance for extinguishing fires involving this compound is not available, though general measures for chemical fires would apply.

Recommendation: Given the data gaps, it is imperative that researchers and drug development professionals treat **3-[(2,6-Dichlorobenzyl)oxy]benzaldehyde** with a high degree of caution. Assume it may possess hazards similar to related dichlorobenzaldehyde derivatives, including potential acute toxicity and environmental hazards, in addition to its known irritant and sensitizing properties. It is strongly advised to obtain a complete Safety Data Sheet from the supplier before use. All experimental work should be conducted in a controlled environment by trained personnel.

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